

Safe Disposal of Chlorthiophos: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Chlorthiophos

Cat. No.: B166581

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This document provides essential safety and logistical information for the proper disposal of **Chlorthiophos**, an obsolete and extremely hazardous organophosphate insecticide.[1][2] Adherence to these procedures is critical to ensure the safety of laboratory personnel and to prevent environmental contamination. **Chlorthiophos** is classified as a systemic toxicant and is fatal if swallowed or in contact with skin.[3] It is also very toxic to aquatic life with long-lasting effects.[4]

Immediate Safety and Hazard Profile

Chlorthiophos is regulated as a hazardous substance by the Department of Transportation (DOT), the Environmental Protection Agency (EPA), and state Departments of Environmental Protection (DEP).[5] Due to its high toxicity, it is classified as an EPA hazardous waste, and its disposal is strictly regulated.[2][5]

Key Hazard Information:

- Acute Toxicity: Fatal if swallowed, inhaled, or in contact with skin.[4] **Chlorthiophos** is a cholinesterase inhibitor, with potential for delayed effects up to 12 hours post-exposure.[6]
- Environmental Hazards: Very toxic to aquatic life, with long-lasting environmental effects.[4]
- Physical Hazards: While the pure compound is not highly flammable, it is often dissolved in flammable liquids like acetonitrile.[4][7] It can form highly toxic and flammable phosphine gas in the presence of strong reducing agents.[6][8]

Quantitative Data and Classifications	
Chemical Formula	C11H15Cl2O3PS2[2]
Molar Mass	361.24 g/mol [2]
Appearance	Yellow-brown liquid; may crystallize below 77°F (25°C).[5][6]
WHO Classification	Ia (Extremely hazardous)[1]
GHS Hazard Statements	H300 (Fatal if swallowed), H310 (Fatal in contact with skin), H400 (Very toxic to aquatic life), H410 (Very toxic to aquatic life with long lasting effects).
Acceptable Daily Intake (ADI)	0.8 µg/kg/day (for oral exposure)[3]

Step-by-Step Disposal Protocol

The disposal of **Chlorthiophos** must be handled as a hazardous waste stream. Consult with your institution's Environmental Health & Safety (EHS) department before beginning this process.

Step 1: Personal Protective Equipment (PPE) and Preparation

- PPE: Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles.
- Work Area: Conduct all handling and preparation for disposal within a certified chemical fume hood to prevent inhalation exposure.[5]
- Materials: Have a designated, sealed hazardous waste container ready. Ensure spill cleanup materials (vermiculite, dry sand, or other non-combustible absorbent) are immediately accessible.[5][6]

Step 2: Waste Segregation and Containment

- Pure Compound/Solutions: Keep **Chlorthiophos** waste in its original container if possible, or in a clearly labeled, sealed, and compatible waste container.[9] Do not mix with other waste streams unless directed by your EHS department.
- Contaminated Materials: Any materials that have come into contact with **Chlorthiophos** (e.g., pipette tips, gloves, absorbent pads) must be treated as hazardous waste. Place these items in a separate, sealed container labeled "**Chlorthiophos** Contaminated Debris." [10]

Step 3: Spill Decontamination and Cleanup

- Isolate the Area: In case of a spill, immediately alert others and restrict access to the area. Isolate the spill area for at least 50 meters (150 feet) in all directions for liquids.[6]
- Stay Upwind: Always position yourself upwind of the spill.[6]
- Absorb the Spill: For small spills, cover with a non-combustible absorbent material like sand, earth, or vermiculite.[5][6] Do not use combustible materials.
- Collect Waste: Carefully collect the absorbed material using non-sparking tools and place it into a designated, sealable hazardous waste container.[5][7]
- Decontaminate Area: Ventilate the area and wash the surface thoroughly after the cleanup is complete.[5]
- Containerize Cleanup Debris: All materials used for cleanup must be disposed of as **Chlorthiophos** hazardous waste.[10]

Step 4: Labeling and Storage

- Labeling: Clearly label the hazardous waste container with "Hazardous Waste," "**Chlorthiophos**," and the associated hazard pictograms (e.g., skull and crossbones, environmental hazard).
- Storage: Store the sealed waste container in a designated, secure, and well-ventilated satellite accumulation area, away from incompatible materials. Follow all institutional and regulatory requirements for hazardous waste storage.

Step 5: Final Disposal

- Contact Professionals: Arrange for pickup and disposal through your institution's EHS department or a licensed hazardous waste contractor.[10] Never attempt to dispose of **Chlorthiophos** down the drain or in regular trash.[11]
- Regulatory Consultation: Final disposal methods, such as incineration, must be conducted by certified professionals in compliance with federal, state, and local regulations.[12][13] Always consult with environmental regulatory agencies for guidance on acceptable disposal practices.[12]

Disposal Workflow Diagram

The following diagram outlines the logical steps and decision points for the proper disposal of **Chlorthiophos** waste.



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